

An In-depth Technical Guide to Tri-tertbutylphosphine

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This guide provides core technical data on **tri-tert-butylphosphine**, a crucial organophosphorus compound in modern chemistry. Its unique steric and electronic properties make it a highly effective ligand in various catalytic reactions.

Core Properties of Tri-tert-butylphosphine

Tri-tert-butylphosphine is a highly sought-after reagent in organic synthesis, particularly as a ligand in catalysis.[1] Its chemical formula is C12H27P, and it is also represented as [(CH3)3C]3P or $(t-C_4H_9)_3P$.[2][3][4][5] The molecular weight of this compound is 202.32 g/mol . [2][3][4][5][6]

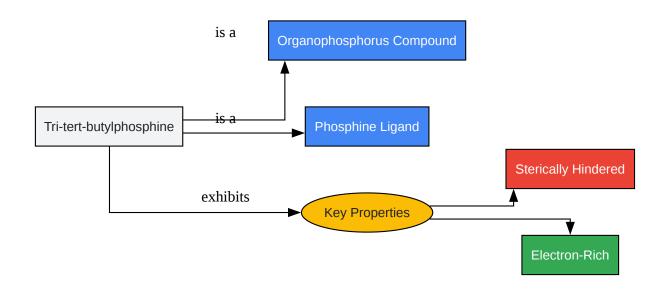
The table below summarizes the key quantitative data for **tri-tert-butylphosphine**.

Property	Value	References
Molecular Formula	C12H27P	[2][4][5][6]
Linear Formula	[(CH3)3C]3P	[2][3]
Molecular Weight	202.32 g/mol	[2][3][4][5][6]

Structural and Chemical Characteristics



Tri-tert-butylphosphine is characterized by a central phosphorus atom bonded to three bulky tert-butyl groups.[1] This structure imparts significant steric hindrance, a key feature influencing its catalytic activity.[1][7] Furthermore, the tert-butyl groups are strong electron donors, which increases the electron density on the phosphorus atom, making it a highly electron-rich phosphine.[1][7] This combination of steric bulk and electron-richness enhances its reactivity and effectiveness as a ligand in various chemical transformations.[1]



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Caption: Logical relationship of **Tri-tert-butylphosphine**.

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